

12-Bromododecanoic acid solubility chloroform

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Compound Focus: 12-Bromododecanoic Acid

CAS No.: 73367-80-3

Cat. No.: S577883

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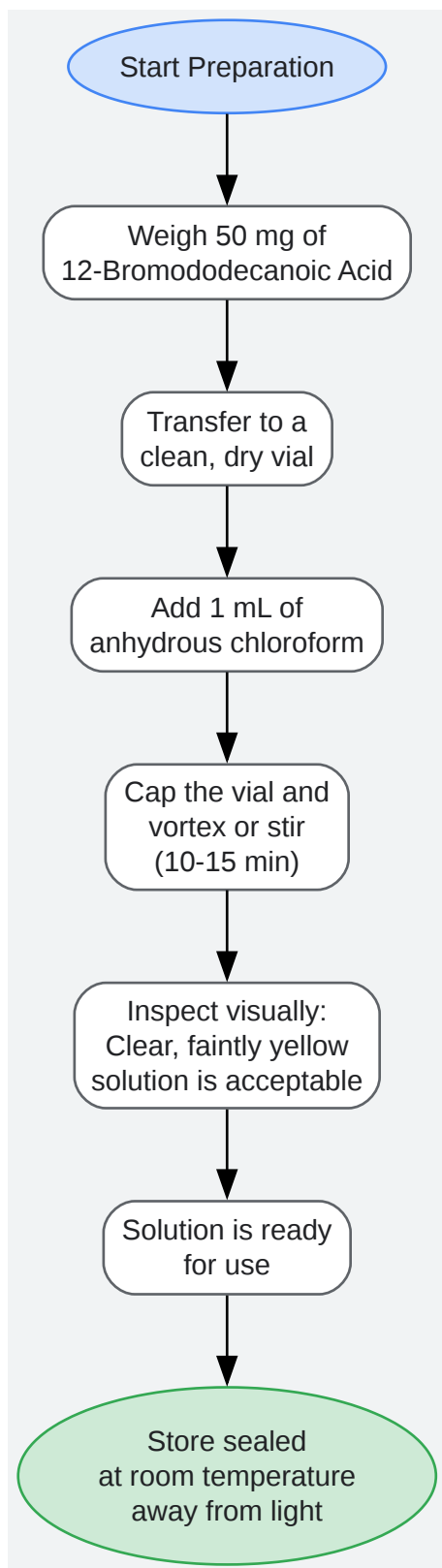
Technical Data Summary

The table below summarizes the key physicochemical properties of **12-Bromododecanoic acid** (CAS 73367-80-3).

Property	Value
Molecular Formula	C ₁₂ H ₂₃ BrO ₂ [1] [2] [3]
Molecular Weight	279.21 g/mol [1] [2] [3]
Melting Point	52-55 °C (lit.) [1] [4] [2]
Boiling Point	140-143 °C at 20 Torr [1] [2]
Predicted pKa	4.78 ± 0.10 [1] [2]
Density	1.191±0.06 g/cm ³ (Predicted) [1] [2]
Flash Point	>230 °F (110 °C) [1] [4] [2]
Appearance	White to off-white crystalline solid [1] [2] [5]
Solubility in Chloroform	50 mg/mL [1] [4] [2]

Experimental Protocol: Solution Preparation

This protocol details the procedure for preparing a 50 mg/mL solution of **12-Bromododecanoic acid** in chloroform. The workflow involves preparation, dissolution, and post-processing stages, which you can see in the following diagram:



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Materials and Equipment

- **Analyte:** **12-Bromododecanoic acid** ($\geq 97\%$ purity) [4] [5]
- **Solvent:** Anhydrous chloroform [1] [4]
- **Container:** A clean, dry glass vial (e.g., 2-4 mL capacity) with a secure cap
- **Balance:** Analytical balance (accuracy to 0.1 mg)
- **Other:** Micropipette, vortex mixer or magnetic stirrer, and optional sonicator

Procedure

- **Weighing:** Using an analytical balance, accurately weigh 50 mg of **12-Bromododecanoic acid** [1] [4].
- **Transfer:** Transfer the solid to a clean, dry glass vial.
- **Dilution:** Add anhydrous chloroform to the vial to achieve a final volume of 1 mL. This gives the target concentration of 50 mg/mL.
- **Dissolution:** Cap the vial securely and mix the contents using a vortex mixer or a magnetic stirrer until the solid is completely dissolved. This typically takes 10-15 minutes. Gentle warming or brief sonication in a water bath at or below room temperature can be used to accelerate dissolution if necessary.
- **Inspection:** Visually inspect the solution. The expected outcome is a **clear to slightly hazy, colorless to faintly yellow** liquid [1] [4]. A significant haze or precipitate indicates incomplete dissolution.

Notes and Safety

- **Personal Protective Equipment (PPE):** Wear appropriate gloves, safety glasses, and a lab coat. The compound may cause skin and eye irritation [2].
- **Storage:** The solid compound should be stored sealed in a dry environment at room temperature, protected from light [1] [5]. Prepared solutions should be used promptly.
- **Solution Stability:** If the solution develops significant cloudiness or color change over time, it should be discarded.

Research Applications

12-Bromododecanoic acid is a valuable bifunctional intermediate in chemical and biochemical research. Its key applications include:

- **Protein-Ligand Interaction Studies:** It has been used as a model fatty acid to elucidate the X-ray crystal structure of bovine beta-lactoglobulin, where it binds inside the protein's calyx [1] [6] [3].
- **Synthesis of Prodrugs and Bioactive Molecules:** The molecule serves as a critical building block. The carboxylic acid can form ester linkages, while the bromine at the 12-position is an excellent leaving group for nucleophilic substitution (SN2) reactions [7] [5]. This allows for the creation of lipophilic conjugates, such as those with anti-HIV activity [7].
- **Material Science and Polymer Chemistry:** It is used as an initiator or modifier in polymer synthesis, such as in Atom Transfer Radical Polymerization (ATRP), to create polymers with specific terminal functional groups [5].

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